

CAS number 622-97-9 properties and hazards

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Compound of Interest

Compound Name: 4-Methylstyrene

Cat. No.: B165708

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An In-depth Technical Guide on **4-Methylstyrene** (CAS 622-97-9): Properties and Hazards

Introduction

4-Methylstyrene, identified by CAS number 622-97-9, is an aromatic hydrocarbon also known as p-methylstyrene or 4-vinyltoluene.^{[1][2]} It is a clear, colorless to light yellow liquid with a characteristic aromatic odor.^{[1][3][4]} This compound serves as a crucial monomer in the production of plastics and polyesters, and as an intermediate in the synthesis of paint and coating additives.^{[1][3]} It is also used with its isomers to prepare poly(vinyltoluene).^{[1][3]} Given its industrial significance and inherent reactivity, a thorough understanding of its physicochemical properties and associated hazards is essential for researchers, scientists, and professionals in drug development and materials science.

This technical guide provides a comprehensive overview of **4-methylstyrene**, summarizing its core properties, toxicological profile, and safety information in clearly structured tables. It also outlines general experimental methodologies and presents key relationships and workflows through detailed diagrams.

Physicochemical Properties

The physical and chemical properties of **4-methylstyrene** are summarized below. This data is critical for its handling, storage, and application in various experimental and industrial settings.

Property	Value
Molecular Formula	C ₉ H ₁₀ [1][5]
Molecular Weight	118.18 g/mol [1][4]
Appearance	Clear colorless to light yellow liquid[1][3][5]
Odor	Aromatic[1][3][4]
Boiling Point	170-175 °C[1][3][5][6]
Melting Point	-34 °C[5]
Density	0.897 g/mL at 25 °C[1][3][5][6]
Flash Point	114 °F / 45.56 °C (TCC)[5][7] to 129 °F / 53.9 °C[1][3]
Autoignition Temperature	959 °F / 515 °C
Vapor Pressure	<1 mmHg at 20 °C[5]
Solubility	Insoluble or slightly miscible in water[1][3][4][5]; Miscible with benzene[1][3][5]
Refractive Index (n _{20/D})	1.542[1][3][5][6]
LogP (Kow)	3.35 - 3.44 at 25 °C[4][5]
Explosive Limits	1.1 - 5.3% (V)[5]

Toxicological Profile

The toxicological data for **4-methylstyrene** indicates moderate acute toxicity and significant irritation potential. The primary health hazards are associated with inhalation, skin/eye contact, and aspiration if swallowed.

Endpoint	Species	Route	Value
LD50 (Acute Toxicity)	Rat	Oral	2255 mg/kg[5][8][9]
LD50 (Acute Toxicity)	Mouse	Oral	1072 - 2255 mg/kg[5][9]
LD50 (Acute Toxicity)	Rabbit	Dermal	> 5000 mg/kg or >5 mL/kg[8][9]
Germ Cell Mutagenicity	Ames Test	In vitro	Negative[8]

Hazards and Safety Information

4-Methylstyrene is classified as a flammable liquid and poses several health hazards. Proper handling and storage are crucial to mitigate risks.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour[2][10]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2/2A	H319: Causes serious eye irritation[2][10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][10]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[2]
Germ Cell Mutagenicity	Category 1B	May cause genetic defects[2]
Aquatic Hazard (Chronic)	Category 2	Toxic to aquatic life with long lasting effects

Handling and Storage Recommendations

Parameter	Recommendation
Precautions for Safe Handling	Avoid contact with skin, eyes, and inhalation of vapor.[8] Keep away from ignition sources (heat, sparks, open flames) and take measures to prevent electrostatic charge buildup.[8][10][11] Use explosion-proof equipment and non-sparking tools.[2][10][11]
Personal Protective Equipment (PPE)	Wear suitable protective clothing, gloves, and eye/face protection.[5][8] In case of insufficient ventilation, wear suitable respiratory equipment.
Storage Conditions	Store in a cool, dry, and well-ventilated place.[5][8][11] Recommended storage temperature is $\leq 20^{\circ}\text{C}$, often refrigerated at $2-8^{\circ}\text{C}$. [1][5][8] Keep container tightly closed and upright to prevent leakage.[8][11] It is often shipped with an inhibitor (e.g., tert-butyl catechol) to prevent polymerization.[1][3][4]
Incompatible Materials	Strong oxidizing agents, strong acids, peroxides, and various catalysts or initiators that can cause polymerization.[1][2][3]
Fire-fighting Measures	Use water spray, fog, alcohol-resistant foam, dry chemical, or carbon dioxide.[2] Water mist can be used to cool closed containers.[2]

Experimental Protocols

Detailed experimental protocols for determining the specific properties of **4-methylstyrene** are typically based on internationally recognized guidelines, such as those from OECD or ASTM. While specific laboratory-developed procedures are not available in the searched literature, the following outlines the standard methodologies.

Determination of Boiling Point (OECD Test Guideline 103)

The boiling point is determined by measuring the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

- **Apparatus:** A distillation flask, condenser, thermometer, and a heat source are used.
- **Procedure:** The substance is placed in the distillation flask. The liquid is heated, and the temperature is recorded when the liquid boils and a stable column of condensed vapor is observed on the thermometer. Pressure correction to standard atmospheric pressure (101.325 kPa) is applied if the measurement is made at a different pressure.

Determination of Flash Point (ASTMD93 - Pensky-Martens Closed Cup Tester)

The flash point is the lowest temperature at which the vapors of the material will ignite when an ignition source is applied.

- **Apparatus:** A closed-cup flash point tester (e.g., Pensky-Martens) is required.
- **Procedure:** The sample is heated at a slow, constant rate with continuous stirring. An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.

Acute Oral Toxicity (OECD Test Guideline 423 - Acute Toxic Class Method)

This method is used to estimate the LD50 value.

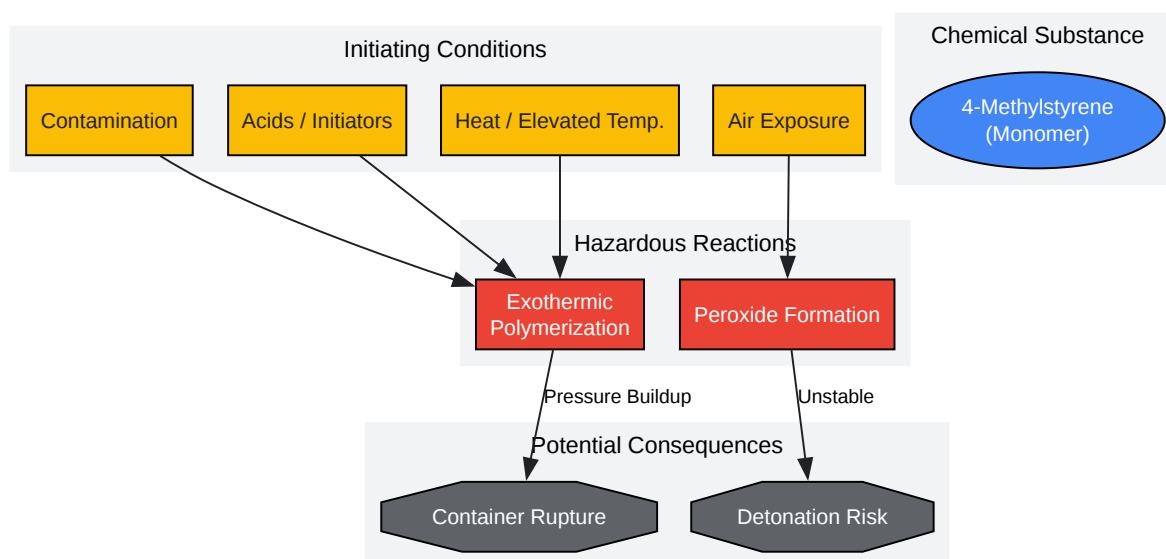
- **Animal Model:** Typically rats or mice are used.
- **Procedure:** The test substance is administered in a single dose by gavage to a small group of fasted animals. Animals are observed for signs of toxicity and mortality for up to 14 days. The outcome (lethality or survival) determines the next dose level and the procedure is

repeated with another group of animals. The LD50 is estimated based on the results from the different dose groups.

Visualizations

Reactivity and Polymerization Hazard

The following diagram illustrates the conditions that can trigger the hazardous polymerization of **4-methylstyrene**.

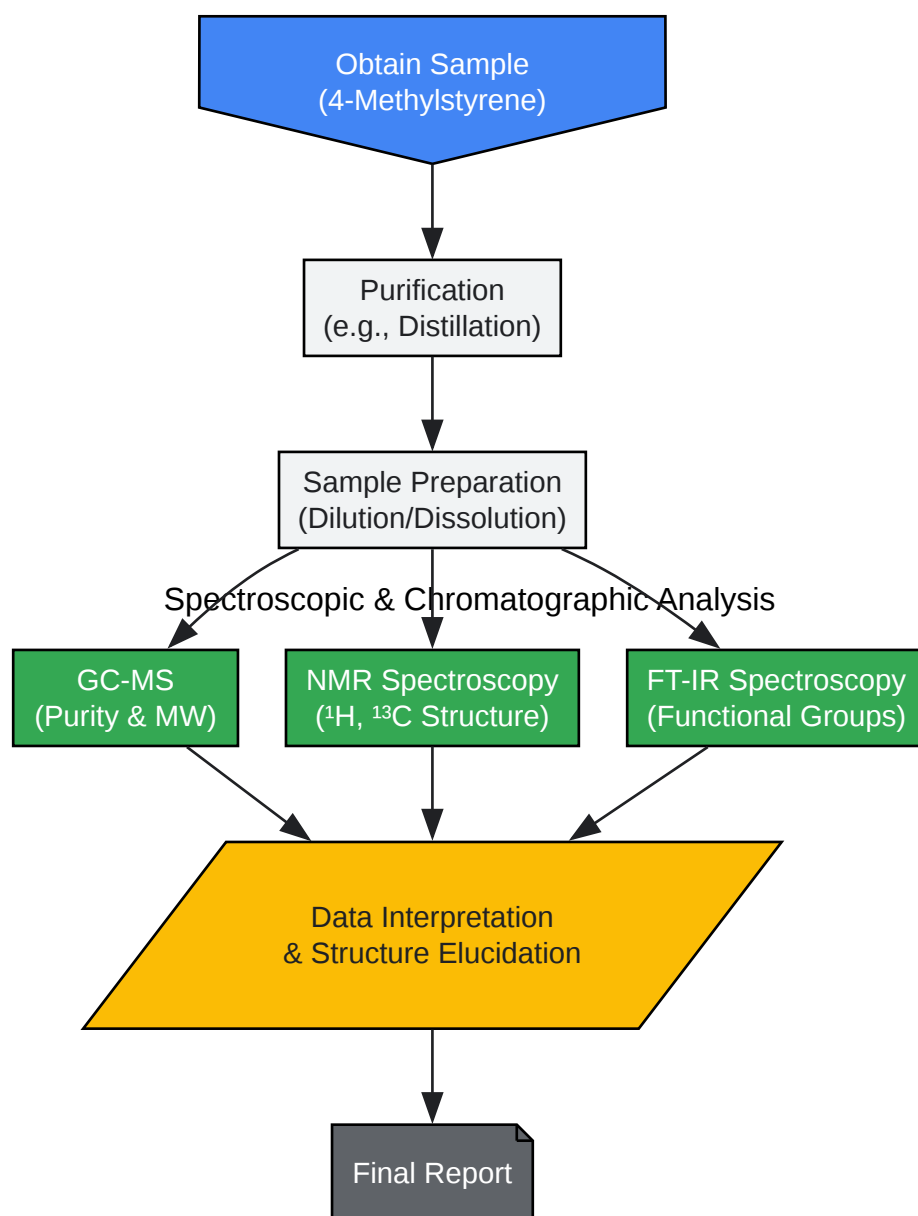


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Caption: Reactivity pathways for **4-methylstyrene** leading to hazardous polymerization and peroxide formation.

General Experimental Workflow for Physicochemical Characterization

This workflow outlines the typical steps involved in verifying the identity and purity of a chemical sample like **4-methylstyrene**.

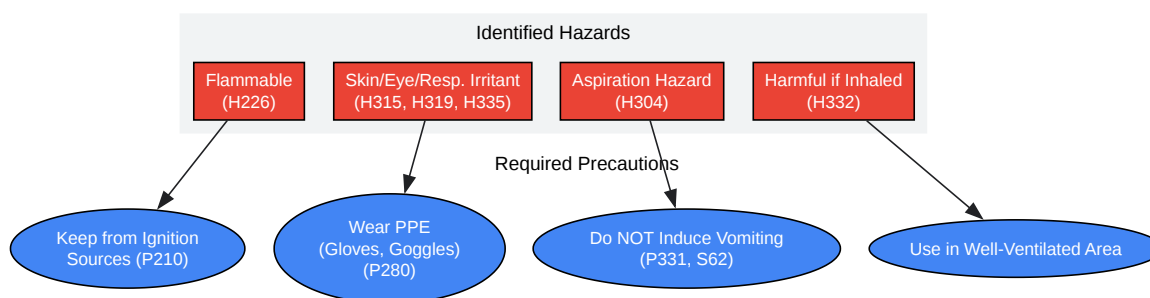


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Caption: Standard workflow for the characterization and purity assessment of **4-methylstyrene**.

Hazard and Precautionary Logic

This diagram connects the inherent hazards of **4-methylstyrene** with the necessary precautionary measures for safe handling.



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Caption: Logical links between the hazards of **4-methylstyrene** and corresponding safety precautions.

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